

# IUPAC Name: 4-methyl-3-phenylchromen-2-one[1]

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## Compound of Interest

Compound Name: 4-Methyl-3-phenylcoumarin

Cat. No.: B1580728

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## Introduction

**4-Methyl-3-phenylcoumarin** is a synthetic derivative of coumarin, a benzopyrone scaffold found in many plants. The coumarin nucleus is a versatile pharmacophore that has led to the development of numerous compounds with a wide range of biological activities. This technical guide provides a comprehensive overview of **4-methyl-3-phenylcoumarin** and its related derivatives, focusing on its chemical properties, synthesis, biological activities, and the experimental protocols used for its evaluation. This document is intended for researchers, scientists, and professionals involved in the field of drug discovery and development.

## Chemical and Physical Properties

The fundamental properties of **4-Methyl-3-phenylcoumarin** are summarized in the table below. These properties are essential for its handling, characterization, and application in experimental settings.

Property	Value	Reference
IUPAC Name	4-methyl-3-phenylchromen-2-one	[1]
Molecular Formula	C <sub>16</sub> H <sub>12</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	236.26 g/mol	[1][2]
CAS Number	23028-23-1	[1][2]
Melting Point	156-158 °C	[4]
Appearance	White to light yellow crystalline powder	
Synonyms	4-Methyl-3-phenyl-2H-chromen-2-one	[1]

## Spectral Data Summary:

Technique	Key Observations
GC-MS	Mass spectrum shows characteristic fragmentation patterns.
MS-MS	Provides detailed structural information through fragmentation analysis.[1]
<sup>1</sup> H NMR	Characteristic peaks for the methyl protons (around $\delta$ 2.15-2.46), aromatic protons of the benzenoid part of the coumarin ( $\delta$ 6.57-7.65), and the phenyl group protons can be observed. [5]
<sup>13</sup> C NMR	Resonances for the carbonyl carbon, aromatic carbons, and the methyl carbon are identifiable. [5]
IR Spectroscopy	Shows characteristic absorption bands for the C=O group (lactone) and C=C bonds of the aromatic rings.[5]

# Synthesis of 4-Methyl-3-phenylcoumarin

The most common and versatile method for the synthesis of 4-methylcoumarins is the Pechmann condensation<sup>[5][6]</sup>. This reaction involves the condensation of a phenol with a  $\beta$ -ketoester in the presence of an acid catalyst.

## Generalized Pechmann Condensation Protocol

This protocol describes a general procedure for the synthesis of a 4-methylcoumarin derivative.

Materials:

- Substituted Phenol (1 equivalent)
- Ethyl acetoacetate (1.1 equivalents)
- Acid catalyst (e.g., concentrated Sulfuric Acid, Amberlyst-15)
- Ethanol (as solvent, optional)

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve the substituted phenol in a minimal amount of ethanol (if not performing a solvent-free reaction).
- **Addition of Reactants:** Add ethyl acetoacetate to the flask.
- **Catalyst Addition:** Slowly and carefully add the acid catalyst to the reaction mixture while stirring, maintaining the temperature with an ice bath if necessary.
- **Reaction Conditions:** Stir the mixture at room temperature for a specified duration or heat under reflux. The reaction progress can be monitored using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, pour the mixture into a beaker of crushed ice.
- **Isolation:** The solid product that precipitates out is collected by vacuum filtration.

- Purification: The crude product is washed thoroughly with cold water and can be further purified by recrystallization from a suitable solvent like ethanol.



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Generalized workflow for Pechmann condensation.

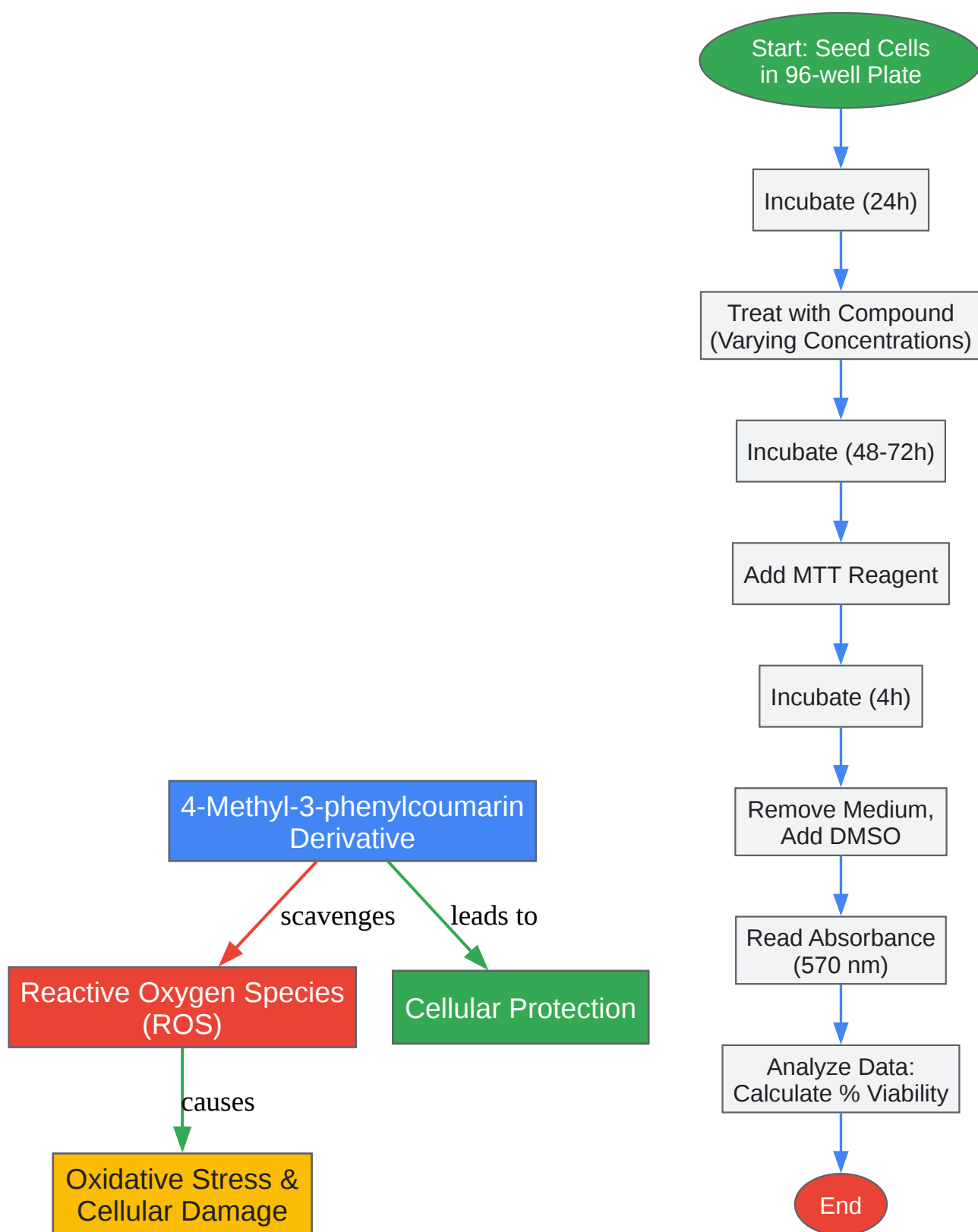
## Biological Activities and Potential Applications

Derivatives of 4-methylcoumarin have demonstrated a range of biological activities, with antioxidant and neuroprotective effects being particularly noteworthy[7][8]. These activities suggest their potential in the management of diseases associated with oxidative stress, such as neurodegenerative disorders.

## Antioxidant and Neuroprotective Effects

Studies on various 4-methylcoumarins have shown that those with ortho-dihydroxy or ortho-diacetoxy substituents on the benzenoid ring exhibit significant neuroprotective and antioxidant properties[8]. These compounds have been shown to protect neuronal cells from oxidative stress-induced damage.

The proposed mechanism for the antioxidant activity involves the scavenging of reactive oxygen species (ROS), thereby preventing cellular damage.



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## References

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